

An In-depth Technical Guide to Ethyl (5-bromo-2-fluorobenzoyl)acetate

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Compound of Interest

Compound Name: Ethyl (5-bromo-2-fluorobenzoyl)acetate

Cat. No.: B580937

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CAS Number: 1020058-47-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl (5-bromo-2-fluorobenzoyl)acetate is a halogenated heterocyclic compound that serves as a versatile building block in organic synthesis.^[1] Its chemical structure, featuring a bromo and a fluoro substituent on the benzoyl ring, along with a β -keto ester moiety, makes it a valuable intermediate for the synthesis of more complex molecules, particularly in the realm of pharmaceutical and agrochemical research. This technical guide provides a summary of the available information on **Ethyl (5-bromo-2-fluorobenzoyl)acetate**, including its properties and safety information.

Physicochemical Properties

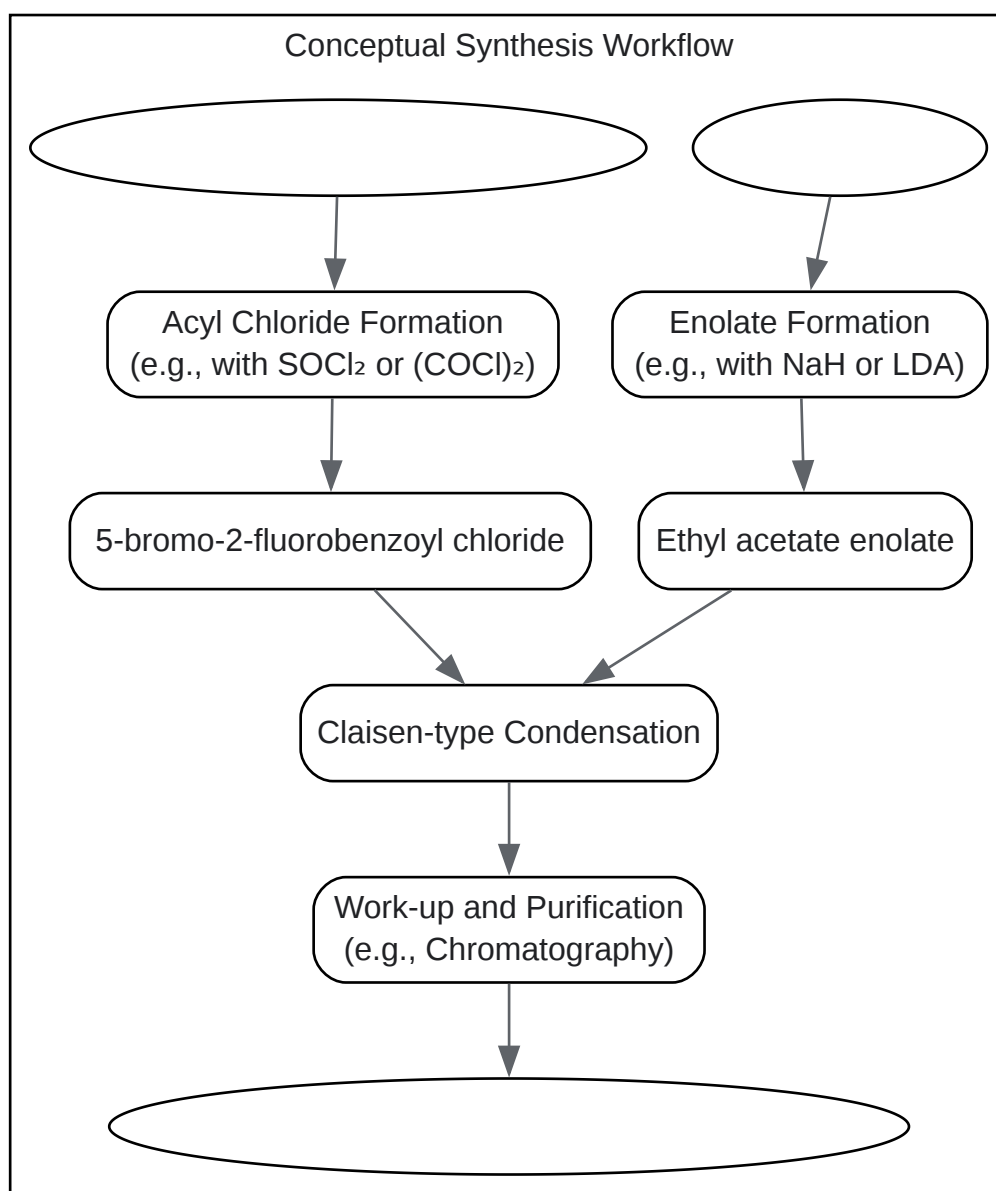
A compilation of the known physical and chemical properties of **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is presented in the table below. This data is primarily sourced from chemical suppliers.

Property	Value	Reference
CAS Number	1020058-47-2	
Molecular Formula	C ₁₁ H ₁₀ BrFO ₃	
Molecular Weight	289.10 g/mol	
Appearance	Powder	
Melting Point	34-39 °C	
Flash Point	> 110 °C (> 230 °F)	
Purity	97%	
InChI	1S/C11H10BrFO3/c1-2-16-11(15)6-10(14)8-5-7(12)3-4-9(8)13/h3-5H,2,6H2,1H3	
InChI Key	XODIHCQWLRSGQI-UHFFFAOYSA-N	
SMILES	CCOC(=O)CC(=O)c1cc(Br)ccc1F	

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Ethyl (5-bromo-2-fluorobenzoyl)acetate** are not readily available in the public domain. The compound is listed by several chemical suppliers, indicating its commercial availability as a synthetic building block.^{[2][3]} General synthetic routes to similar β-keto esters often involve the Claisen condensation of an appropriate ester with a ketone or the acylation of an enolate.

A potential, though unverified, synthetic approach could involve the reaction of 5-bromo-2-fluorobenzoyl chloride with the enolate of ethyl acetate. This reaction would likely proceed as illustrated in the conceptual workflow below.



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Caption: Conceptual workflow for the synthesis of **Ethyl (5-bromo-2-fluorobenzoyl)acetate**.

Spectral Data

Comprehensive, experimentally verified spectral data (NMR, IR, Mass Spectrometry) for **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is not currently available in public spectral databases.

Chemical suppliers do not typically provide this level of analytical detail on their product pages.

[3] Researchers utilizing this compound are advised to perform their own analytical characterization to confirm its identity and purity.

Applications in Drug Development

While categorized as a building block for chemical synthesis, specific applications of **Ethyl (5-bromo-2-fluorobenzoyl)acetate** in drug development, including its role as an intermediate in the synthesis of named drug candidates or its involvement in specific signaling pathways, are not documented in readily accessible scientific literature. Its structure suggests potential for use in the synthesis of heterocyclic compounds, which are a cornerstone of many medicinal chemistry programs.

Safety and Handling

Ethyl (5-bromo-2-fluorobenzoyl)acetate is classified as a warning-level hazard. The following hazard and precautionary statements are associated with this compound:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P301 + P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302 + P352 (IF ON SKIN: Wash with plenty of water), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Appropriate personal protective equipment (PPE), including a dust mask (type N95 or equivalent), eye shields, and gloves, should be worn when handling this compound. It is classified as a combustible solid.

Conclusion

Ethyl (5-bromo-2-fluorobenzoyl)acetate is a commercially available chemical intermediate with potential applications in organic synthesis, particularly for the development of novel compounds in the pharmaceutical industry. However, there is a notable lack of detailed public information regarding its synthesis, comprehensive spectral characterization, and specific roles

in drug discovery. Researchers and drug development professionals should consider this compound as a starting material and will likely need to perform their own detailed characterization and methods development.

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References

- 1. rsc.org [rsc.org]
- 2. 1020058-47-2 | MFCD09991886 | Ethyl (5-bromo-2-fluorobenzoyl)acetate [aaronchem.com]
- 3. Ethyl (5-bromo-2-fluorobenzoyl)acetate (97%) - Amerigo Scientific [amerigoscientific.com]
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